

# Efficacy of Polyoxin D compared to triazole fungicides like hexaconazole

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Compound of Interest		
Compound Name:	Polyoxin d	
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# A Comparative Analysis of Polyoxin D and Hexaconazole Fungicides

An in-depth guide for researchers and drug development professionals on the efficacy and mechanisms of two distinct classes of antifungal agents.

In the ongoing effort to manage fungal pathogens, researchers and agricultural professionals rely on a diverse arsenal of fungicides. This guide provides a detailed comparison of **Polyoxin D**, a bio-fungicide derived from Streptomyces cacaoi var. asoensis, and hexaconazole, a synthetic triazole fungicide. By examining their distinct mechanisms of action, spectrum of activity, and efficacy, this document aims to provide a comprehensive resource for professionals in fungicide research and development.

### **Mechanisms of Action: A Tale of Two Pathways**

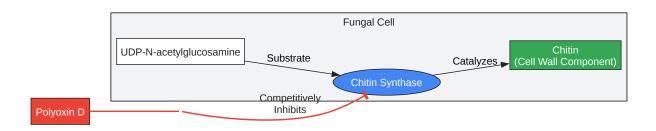
The fundamental difference between **Polyoxin D** and hexaconazole lies in their cellular targets within the fungal pathogen. This divergence in their mode of action is crucial for understanding their application and for managing the development of fungicide resistance.

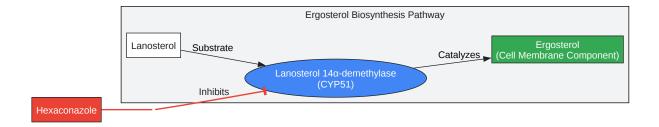
Polyoxin D: Inhibiting Cell Wall Synthesis

**Polyoxin D**'s antifungal activity stems from its ability to disrupt the formation of the fungal cell wall.[1][2] It achieves this by competitively inhibiting chitin synthase, a critical enzyme

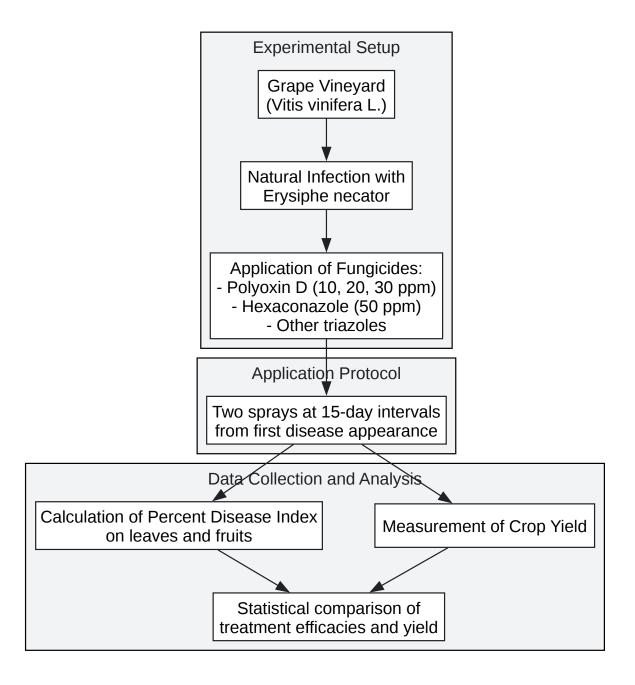


responsible for the polymerization of N-acetylglucosamine (GlcNAc) into chitin, a primary structural component of the cell wall of many fungi.[3][4][5] This inhibition leads to the accumulation of UDP-N-acetylglucosamine, the precursor for chitin synthesis, and results in weakened cell walls that are unable to withstand osmotic pressure, ultimately causing the fungal hyphae to swell and burst.[5][6][7] This unique mode of action is classified under the Fungicide Resistance Action Committee (FRAC) Code 19.[8]









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